

Etopop safety and handling guidelines

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Compound of Interest

Compound Name: Etopop

Cat. No.: B145669

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An In-depth Technical Guide to the Safety and Handling of Etoposide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Etoposide, a potent antineoplastic agent, is a semisynthetic derivative of podophyllotoxin used in the treatment of various cancers.[1] Its mechanism of action involves the inhibition of topoisomerase II, leading to DNA strand breaks and apoptosis in rapidly dividing cancer cells.[2][3][4][5][6] Due to its cytotoxic nature, stringent safety and handling protocols are imperative to minimize occupational exposure and ensure the integrity of the drug. This guide provides a comprehensive overview of the safety, handling, and toxicological properties of etoposide, intended for laboratory and clinical research personnel.

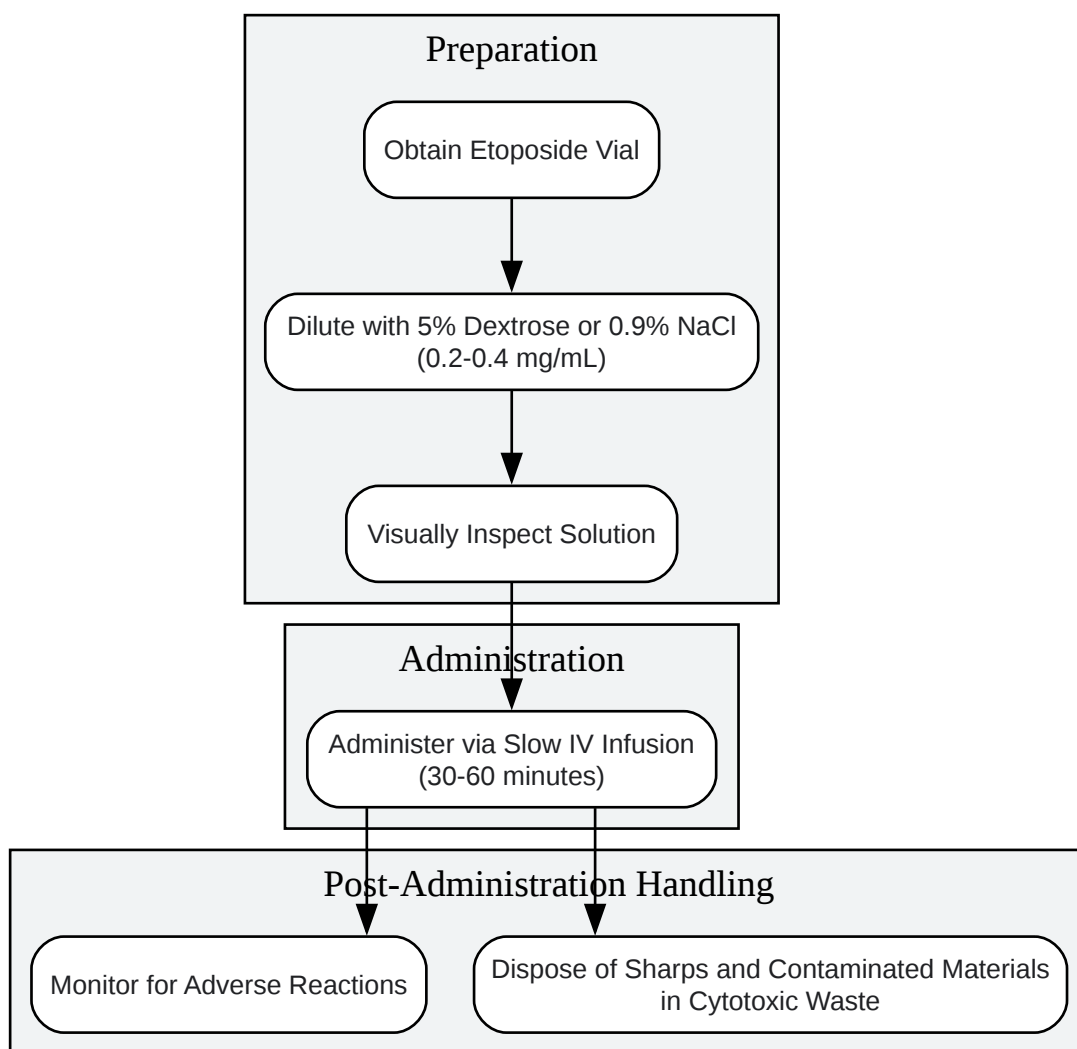
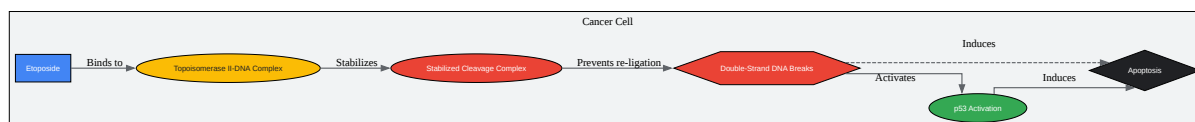
Chemical and Physical Properties

Etoposide is a white to yellow-brown crystalline powder.[7] It is sparingly soluble in water, with increased miscibility in organic solvents.[1] The molecular formula is C₂₉H₃₂O₁₃, and it has a molecular weight of 588.58 g/mol .[7]

Mechanism of Action

Etoposide targets topoisomerase II, an essential enzyme for resolving DNA topological issues during replication and transcription.[4][5] Etoposide stabilizes the transient covalent complex formed between topoisomerase II and DNA, preventing the re-ligation of the DNA strands.[3][5] This results in the accumulation of double-strand DNA breaks, which triggers cell cycle arrest,

primarily at the S and G2 phases, and ultimately leads to apoptosis.[2][8] The p53 tumor suppressor pathway is often activated in response to etoposide-induced DNA damage, further promoting apoptosis.[6]



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